

Essential Guide to Handling 4-Iodo-m-xylene: PPE, Operational Protocols, and Disposal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Iodo-m-xylene

Cat. No.: B031699

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **4-Iodo-m-xylene** in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Safety and Hazard Information

4-Iodo-m-xylene is a chemical that requires careful handling due to its potential hazards. It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^[1]

Hazard Identification:

Hazard Statement	GHS Classification
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)

Physical and Chemical Properties:

Property	Value
Molecular Formula	C8H9I
Molecular Weight	232.06 g/mol [2][3]
Physical Description	Clear yellow liquid[4]
Density	1.628 g/mL at 25 °C[4]
Boiling Point	105-106 °C at 5 mm Hg[4]
Flash Point	>230 °F (>110 °C)[4]
Storage Temperature	-20°C[2]

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE is the primary defense against exposure to **4-Iodo-m-xylene**. The following table outlines the recommended PPE for handling this chemical.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles meeting ANSI Z87.1 or European Standard EN166. A face shield should be worn over goggles if there is a significant splash risk.	To protect eyes from splashes and vapors.
Hand Protection	Chemical-impermeable gloves, such as nitrile or neoprene. For extended exposure, consider double-gloving.	To prevent skin contact. Disposable nitrile gloves offer good protection against incidental splashes.
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe shoes are mandatory.	To protect skin and personal clothing from spills.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a vapor respirator may be required.	To prevent inhalation of vapors which may cause respiratory irritation.

Operational Plan: Step-by-Step Handling Procedures

A meticulous and systematic approach is crucial for the safe handling of **4-Iodo-m-xylene**.

1. Preparation and Precautionary Measures:

- Hazard Assessment:** Before beginning any work, conduct a thorough hazard assessment for the planned experiment.
- Fume Hood Preparation:** Ensure the chemical fume hood is clean, uncluttered, and the ventilation is functioning correctly.

- Gather Materials: Assemble all necessary equipment (glassware, spatulas, weighing paper, etc.) and reagents before introducing **4-Iodo-m-xylene**.
- Emergency Equipment: Confirm the location and accessibility of the nearest safety shower and eyewash station.

2. Weighing and Transferring:

- Personal Protective Equipment: Don all required PPE as specified in the table above.
- Inert Atmosphere (if required): If the reaction is sensitive to air or moisture, prepare a dry, inert atmosphere (e.g., nitrogen or argon) in the reaction vessel.
- Weighing: Tare a clean, dry container on an analytical balance inside the fume hood. Carefully dispense the required amount of **4-Iodo-m-xylene** into the container.
- Transfer: Use a clean spatula or pipette to transfer the weighed **4-Iodo-m-xylene** to the reaction vessel. To ensure complete transfer, the weighing container can be rinsed with a small amount of the reaction solvent and the rinsing added to the reaction vessel.
- Cleaning: Immediately clean any spills on the balance or work surface with an appropriate solvent and absorbent material.

3. Dissolving:

- Solvent Addition: In the fume hood, add the desired solvent to the reaction vessel containing the **4-Iodo-m-xylene**.
- Mixing: Use a magnetic stirrer or gentle agitation to facilitate dissolution.
- Observation: Ensure the solid is fully dissolved before proceeding with the next steps of the experiment.

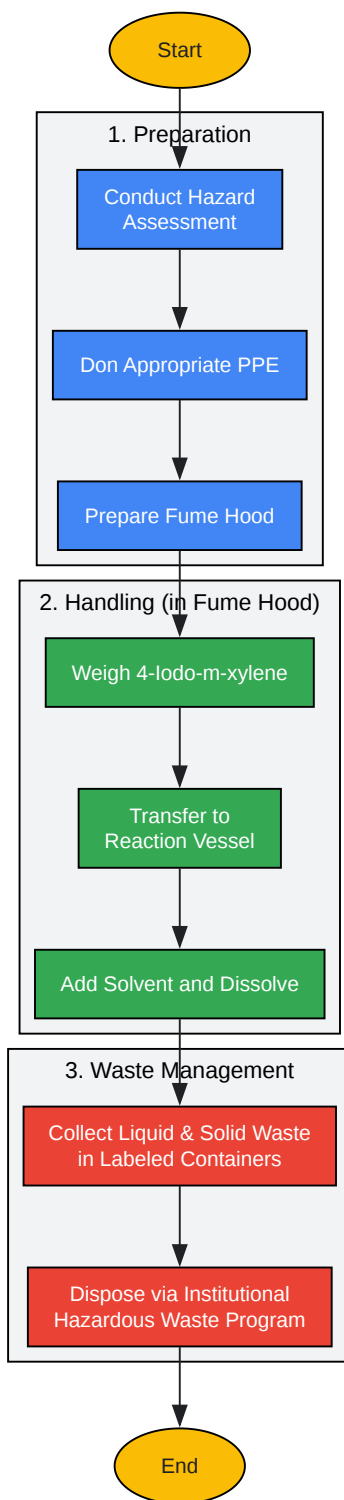
Disposal Plan

Proper disposal of **4-Iodo-m-xylene** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Liquid Waste: Collect all waste containing **4-Iodo-m-xylene** in a designated, properly labeled, and sealed hazardous waste container for halogenated organic compounds.
 - Solid Waste: Dispose of contaminated solid waste (e.g., gloves, weighing paper, absorbent pads) in a separate, clearly labeled hazardous waste container.
- Container Labeling: All waste containers must be labeled with the words "Hazardous Waste," the full chemical name (**4-Iodo-m-xylene**), and the specific hazards (e.g., Irritant).
- Disposal Method: All chemical waste must be disposed of through the institution's designated hazardous waste management program. Do not pour **4-Iodo-m-xylene** down the drain or dispose of it in regular trash.^[5]

Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **4-Iodo-m-xylene**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **4-iodo-m-xylene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Iodo-m-xylene | C₈H₉I | CID 77885 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. usbio.net [usbio.net]
- 3. 4-iodo-m-xylylene | 4214-28-2 [chemicalbook.com]
- 4. 4-Iodo-m-xylene | CAS 4214-28-2 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Essential Guide to Handling 4-Iodo-m-xylene: PPE, Operational Protocols, and Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031699#personal-protective-equipment-for-handling-4-iodo-m-xylene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com